

Personal protective equipment for handling 7-aminobenzo[d]oxazol-2(3H)-one

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Compound of Interest

Compound Name: 7-aminobenzo[d]oxazol-2(3H)-one

Cat. No.: B023961

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Essential Safety and Handling Guide for 7-aminobenzo[d]oxazol-2(3H)-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **7-aminobenzo[d]oxazol-2(3H)-one** (CAS No. 81282-60-2). Adherence to these procedures is essential for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Personal Protective Equipment (PPE)

7-aminobenzo[d]oxazol-2(3H)-one is classified with the following hazards:

- Skin Irritation (Category 2)[1][2][3]
- Serious Eye Irritation (Category 2)[1][2][3]
- May cause respiratory irritation[2][3]
- Harmful if swallowed[3][4]

The following personal protective equipment is mandatory when handling this compound:

PPE Category	Specific Requirements
Hand Protection	Wear protective gloves. Inspect gloves prior to use and dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.
Eye/Face Protection	Use safety glasses with side-shields or chemical goggles.
Skin and Body Protection	Wear a lab coat.
Respiratory Protection	Use a NIOSH-approved respirator with a dust mask if handling in a poorly ventilated area or if dusts are generated.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **7-aminobenzo[d]oxazol-2(3H)-one** from receipt to disposal.

1. Preparation and Engineering Controls:

- Ensure a well-ventilated handling area, preferably a chemical fume hood.[\[1\]](#)
- Have an eyewash station and safety shower readily accessible.
- Prepare all necessary equipment (spatulas, weighing paper, containers) before handling the chemical.

2. Weighing and Aliquoting:

- Perform all weighing and aliquoting of the solid compound within a chemical fume hood to avoid inhalation of dust.
- Use non-sparking tools to prevent electrostatic discharge.[\[1\]](#)
- Close the container tightly immediately after use.[\[1\]](#)[\[2\]](#)

3. Dissolving the Compound:

- If preparing a solution, add the solid to the solvent slowly.
- If heating is required, use a controlled heating mantle and monitor the process.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Clean all equipment and the work area to remove any residual chemical.

Emergency Procedures

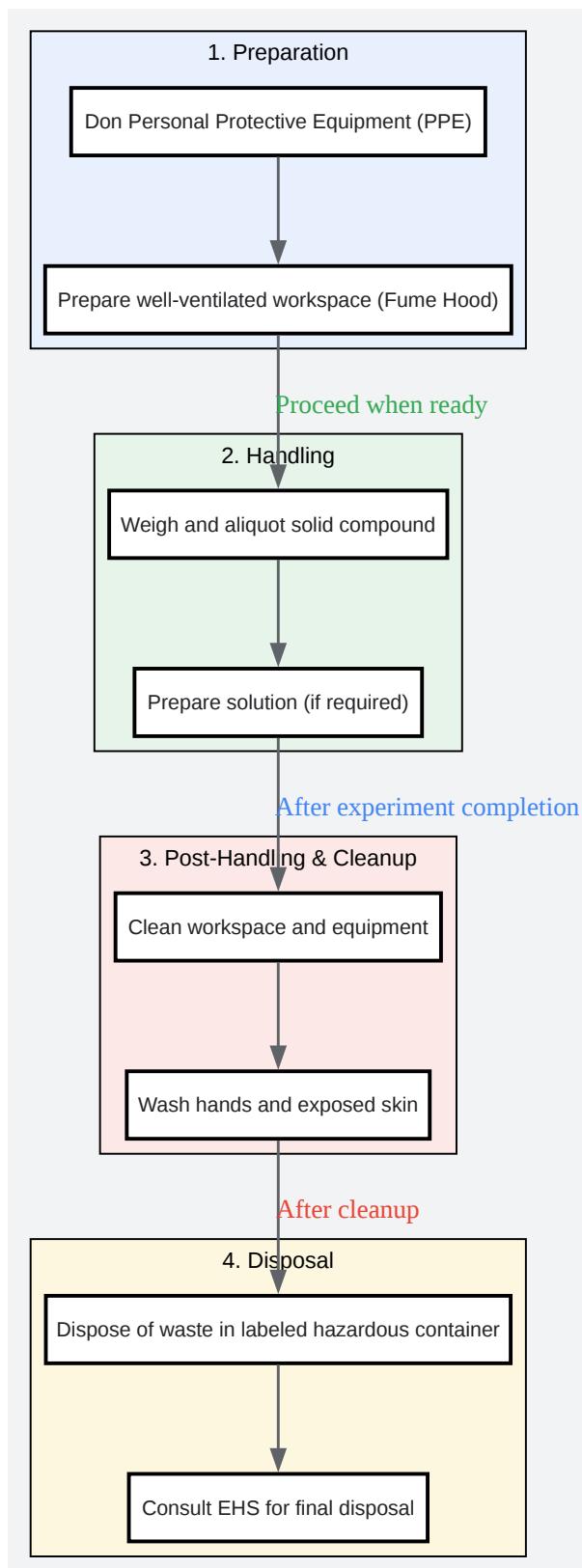
Incident	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [2] [4]
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [1] [2]
Inhalation	Move the person to fresh air and keep them comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. [2]
Ingestion	Rinse mouth. Call a POISON CENTER or doctor if you feel unwell. [4]

Disposal Plan

- Chemical Waste: Dispose of **7-aminobenzo[d]oxazol-2(3H)-one** and any contaminated materials (e.g., gloves, weighing paper) in a designated and properly labeled hazardous waste container.

- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance.

Workflow for Handling 7-aminobenzo[d]oxazol-2(3H)-one

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Caption: Workflow for the safe handling of **7-aminobenzo[d]oxazol-2(3H)-one**.

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